

GSK1292263 solubility and preparation for cell culture

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Compound of Interest

Compound Name: GSK1292263

Cat. No.: B1663553

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Application Notes and Protocols: GSK1292263

Introduction

GSK1292263 is a potent and selective agonist of the G protein-coupled receptor 119 (GPR119). GPR119 is predominantly expressed in pancreatic β -cells and intestinal enteroendocrine L-cells.[1][2][3] Its activation stimulates glucose-dependent insulin secretion and the release of incretin hormones such as glucagon-like peptide-1 (GLP-1), making it a therapeutic target for type 2 diabetes.[1][2][3][4][5] These application notes provide detailed protocols for the solubilization and preparation of **GSK1292263** for use in cell culture-based assays.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₃ H ₂₈ N ₄ O ₄ S
Molecular Weight	456.56 g/mol
Appearance	White to off-white solid
CAS Number	1032823-75-8

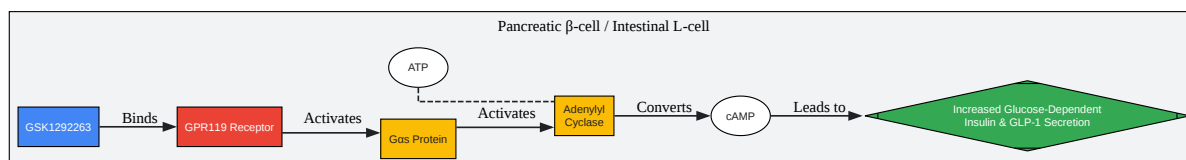
Solubility Data

GSK1292263 exhibits limited solubility in aqueous solutions but is soluble in organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be significantly reduced by moisture.[4][6]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	34 mg/mL[4]	74.46 mM[4]	Use fresh, high-quality, anhydrous DMSO.
≥ 20 mg/mL[6]	43.81 mM[6]	Saturation point may be higher.	

Signaling Pathway of GSK1292263

GSK1292263 acts as an agonist for the GPR119 receptor. Upon binding, it initiates a signaling cascade through the Gαs protein subunit, leading to the activation of adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP), a secondary messenger that mediates downstream effects, including glucose-dependent insulin and GLP-1 secretion.[2][3][7]



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Figure 1: GSK1292263 signaling pathway via GPR119 activation.

Experimental Protocols

Protocol 1: Preparation of GSK1292263 Stock Solution

Materials:

- **GSK1292263** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer

Procedure:

- Pre-warm **GSK1292263**: Allow the vial of **GSK1292263** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: Determine the mass of **GSK1292263** powder needed to achieve the desired stock concentration. For a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mM} * 456.56 \text{ g/mol} * \text{Volume (L)}$
 - Example: For 1 mL (0.001 L) of a 10 mM stock, 4.57 mg of **GSK1292263** is required.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **GSK1292263** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile tubes.^[6] Store the aliquots under the following conditions:
 - Short-term (up to 1 year): -20°C^[6]
 - Long-term (up to 2 years): -80°C^[6]

Stock Solution Preparation Table:

Desired Stock Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.457 mg	2.28 mg	4.57 mg
5 mM	2.28 mg	11.41 mg	22.83 mg
10 mM	4.57 mg	22.83 mg	45.66 mg

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- **GSK1292263** stock solution (e.g., 10 mM in DMSO)
- Pre-warmed, sterile cell culture medium
- Sterile polypropylene tubes

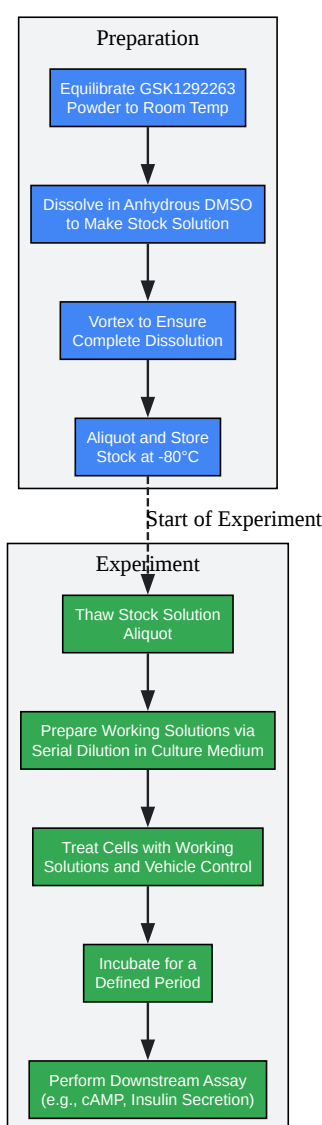
Procedure:

- Thaw Stock Solution: Thaw an aliquot of the **GSK1292263** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. It is critical to add the stock solution to the medium and mix immediately to avoid precipitation.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.[8] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Example Dilution for a 10 μ M Final Concentration:
 - Add 1 μ L of a 10 mM stock solution to 999 μ L of cell culture medium (1:1000 dilution).

- This results in a final DMSO concentration of 0.1%.
- Application to Cells: Add the freshly prepared working solution to the cell culture plates. Gently mix the plate to ensure even distribution.

Experimental Workflow for Cell-Based Assays

The following diagram outlines the general workflow for preparing and using **GSK1292263** in a typical cell culture experiment.



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Figure 2: General workflow for **GSK1292263** preparation and use.

Application-Specific Recommendations

- **Effective Concentrations:** The effective concentration of **GSK1292263** can vary depending on the cell type and assay. The reported pEC₅₀ values for human and rat GPR119 are 6.9 and 6.7, respectively, which correspond to EC₅₀ values of approximately 126 nM and 200 nM.[6] For assays measuring glucose-stimulated insulin secretion (GSIS) in MIN-6 cells or isolated mouse islets, concentrations around 10 µM have been shown to be effective.[2] It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental system.
- **Cell Lines:** **GSK1292263** is commonly used in cell lines endogenously expressing GPR119 (e.g., MIN-6 mouse insulinoma cells) or in recombinant cell lines engineered to express the receptor (e.g., HEK293/GPR119).[2]
- **Quality Control:** Always include a vehicle control (culture medium with the same final concentration of DMSO as the highest concentration of **GSK1292263** used) to account for any effects of the solvent on the cells.

Troubleshooting

- **Precipitation:** If the compound precipitates upon dilution into aqueous culture medium, ensure the stock solution is added to the medium with vigorous mixing. Preparing an intermediate dilution in a serum-free medium before the final dilution in a complete medium can also help.
- **Low Potency:** Ensure the DMSO used for the stock solution is anhydrous and fresh, as moisture can degrade the compound and reduce its solubility and potency.[4][6] Confirm the integrity of the compound by comparing results with a new batch or a positive control agonist.
- **Cell Toxicity:** If cellular toxicity is observed, verify that the final DMSO concentration is non-toxic for your specific cell line (generally <0.5%). Perform a DMSO toxicity curve if necessary.

By following these guidelines and protocols, researchers can ensure the accurate and effective use of **GSK1292263** in their cell culture experiments.

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